

# An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Diethoxymethyl)benzaldehyde

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This technical guide provides a comprehensive overview of **4-(Diethoxymethyl)benzaldehyde**, a versatile chemical intermediate. It includes a detailed summary of its synonyms and trade names, key quantitative data, and an experimental protocol for a common synthetic transformation.

## Chemical Identity and Nomenclature

**4-(Diethoxymethyl)benzaldehyde** is an aromatic aldehyde containing a diethyl acetal protective group. This structure makes it a valuable building block in multi-step organic synthesis, allowing for selective reactions at other positions of the molecule before deprotection of the aldehyde functionality.<sup>[1]</sup> Its various identifiers are crucial for accurate sourcing and regulatory compliance.

## Synonyms and Trade Names

The compound is known by a variety of names across different suppliers and databases. These are summarized in the table below for easy reference.

Type	Name
IUPAC Name	4-(Diethoxymethyl)benzaldehyde
Synonyms	Terephthalaldehyde mono(diethyl acetal)
Terephthalaldehyde diethyl acetal	
Benzaldehyde, 4-(diethoxymethyl)-	
4-Formylbenzaldehyde diethyl acetal	
Terephthaldialdehyde monodiethyl acetal	
Trade Names	Aldrich-274860
TCI T1401	
CAS Number	81172-89-6
MDL Number	MFCD00010217
Beilstein Registry	4293872

## Molecular and Structural Information

A clear understanding of the molecular and structural properties of **4-(Diethoxymethyl)benzaldehyde** is essential for its application in chemical synthesis.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>
Molecular Weight	208.25 g/mol
Canonical SMILES	CCOC(C1=CC=C(C=C1)C=O)OCC
InChI	InChI=1S/C12H16O3/c1-3-14-12(15-4-2)11-7-5-10(9-13)6-8-11/h5-9,12H,3-4H2,1-2H3

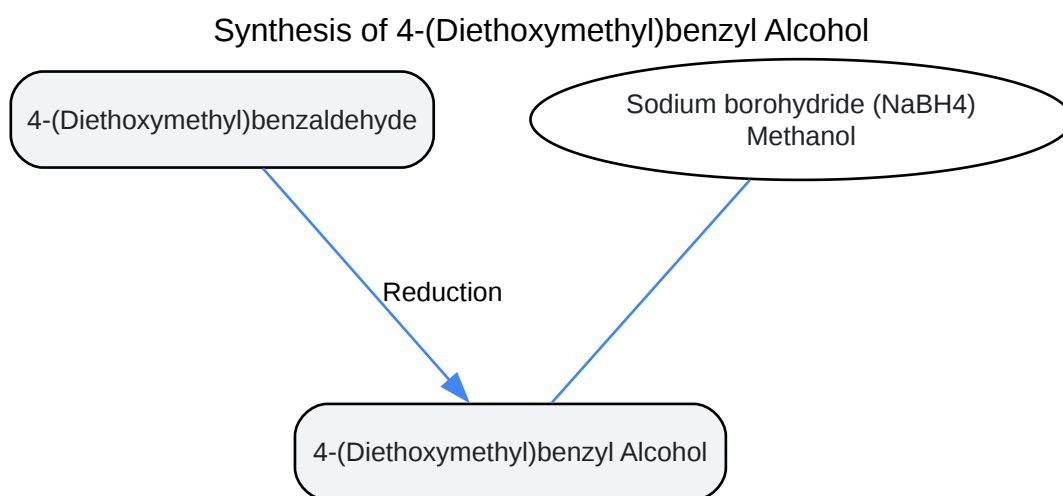
## Physicochemical Properties

The physical and chemical properties of **4-(Diethoxymethyl)benzaldehyde** are critical for designing reaction conditions, purification procedures, and for ensuring safe handling and storage.

Property	Value
Appearance	Clear, colorless to light yellow liquid
Purity	Typically $\geq 97\%$
Density	1.047 g/mL at 25 °C (lit.)
Boiling Point	89-93 °C at 7 mmHg
Refractive Index	$n_{20/D}$ 1.506 (lit.)
Solubility	Soluble in alcohol, chlorinated solvents, and toluene. Decomposes in water.
Storage	Keep in a dark place, sealed in dry, room temperature.

## Synthesis and Reactions

**4-(Diethoxymethyl)benzaldehyde** is a key intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup> A common reaction is the reduction of the aldehyde group to an alcohol, yielding 4-(diethoxymethyl)benzyl alcohol.<sup>[3][4]</sup>



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Caption: Reaction scheme for the synthesis of 4-(diethoxymethyl)benzyl alcohol.

## Experimental Protocols

The following is a detailed experimental protocol for the synthesis of 4-(diethoxymethyl)benzyl alcohol from **4-(diethoxymethyl)benzaldehyde**.<sup>[3]</sup>

### Synthesis of 4-(Diethoxymethyl)benzyl Alcohol

Materials:

- **4-(Diethoxymethyl)benzaldehyde** (terephthalaldehyde mono(diethyl acetal)) (1.9 mL, 9.6 mmol)
- Methanol (35 mL)
- Sodium borohydride (1.1 g, 28.8 mmol)
- Water (50 mL)
- Ethyl acetate (100 mL)
- Brine
- Sodium sulfate

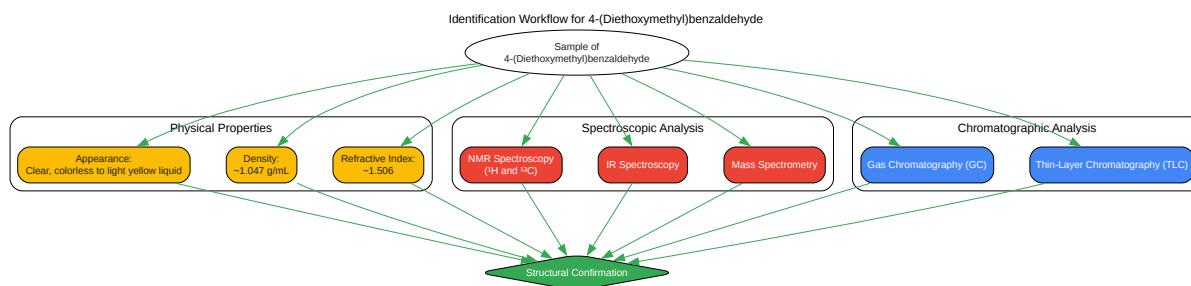
Procedure:

- To a solution of **4-(diethoxymethyl)benzaldehyde** (1.9 mL, 9.6 mmol) in methanol (35 mL), sodium borohydride (1.1 g, 28.8 mmol) was added while cooling the reaction vessel.<sup>[3]</sup>
- After stirring for 5 minutes at room temperature, the reaction was quenched with water (50 mL).<sup>[3]</sup>
- The mixture was extracted with ethyl acetate (2 x 50 mL).<sup>[3]</sup>

- The combined organic extracts were washed with water and brine, dried over sodium sulfate, and concentrated in vacuo.[3]
- The final product, 4-(diethoxymethyl)benzyl alcohol, was obtained as a colorless oil (1.81 g, 90% yield).[3]

## Logical Workflow for Compound Identification

The following diagram illustrates a logical workflow for the identification and characterization of **4-(Diethoxymethyl)benzaldehyde**.



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Caption: A logical workflow for the identification and confirmation of **4-(Diethoxymethyl)benzaldehyde**.

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## References

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